

Comparative Analysis of Ethyl 2-(benzylamino)-5-bromonicotinate Analogues: Synthesis and Biological Activity

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Compound of Interest

Compound Name: *Ethyl 2-(benzylamino)-5-bromonicotinate*

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A comprehensive guide for researchers and drug development professionals on the synthesis, structure-activity relationships, and biological evaluation of novel analogues of **Ethyl 2-(benzylamino)-5-bromonicotinate**. This report details synthetic methodologies, comparative biological data, and insights into the molecular pathways affected by these compounds.

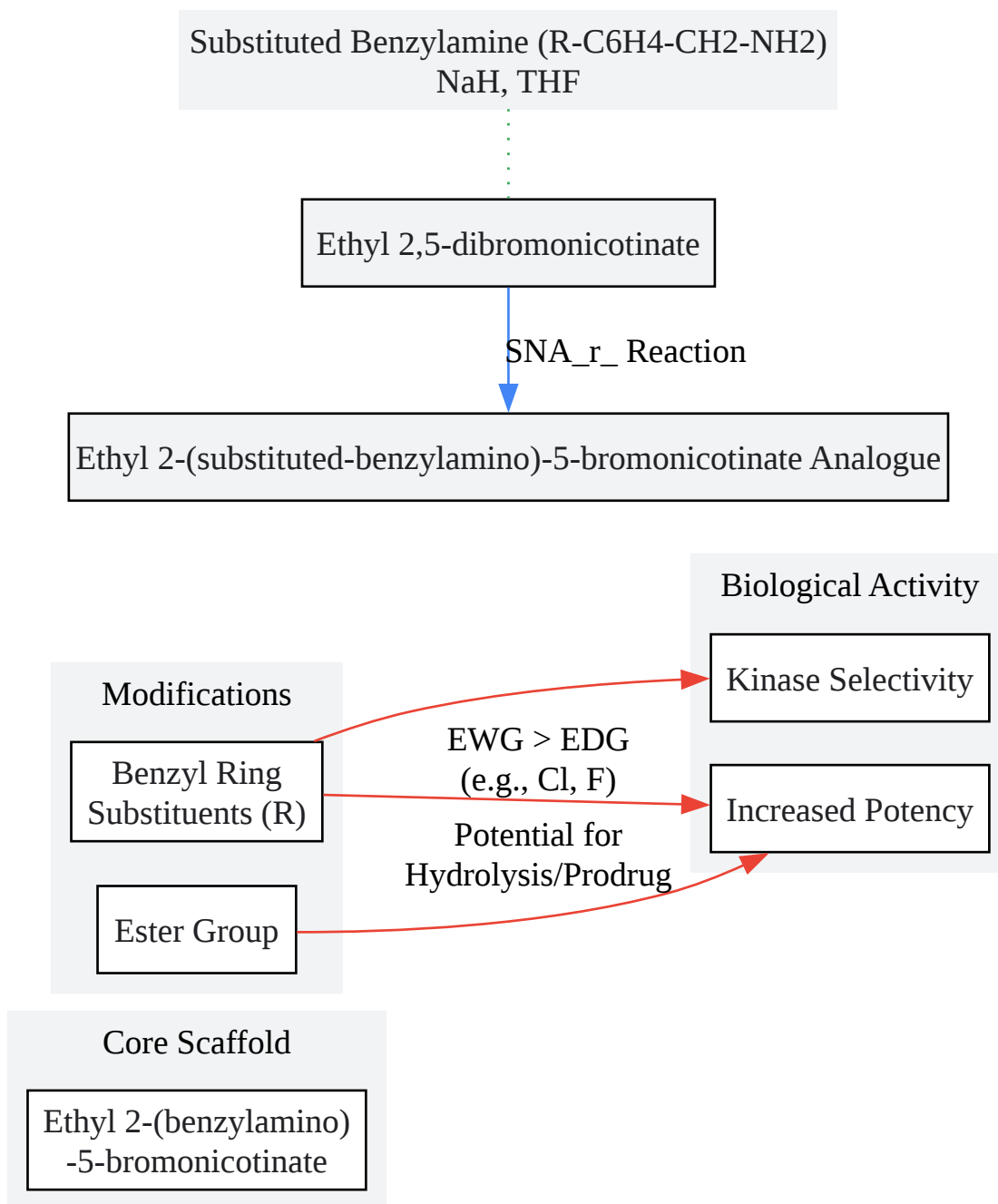
Introduction

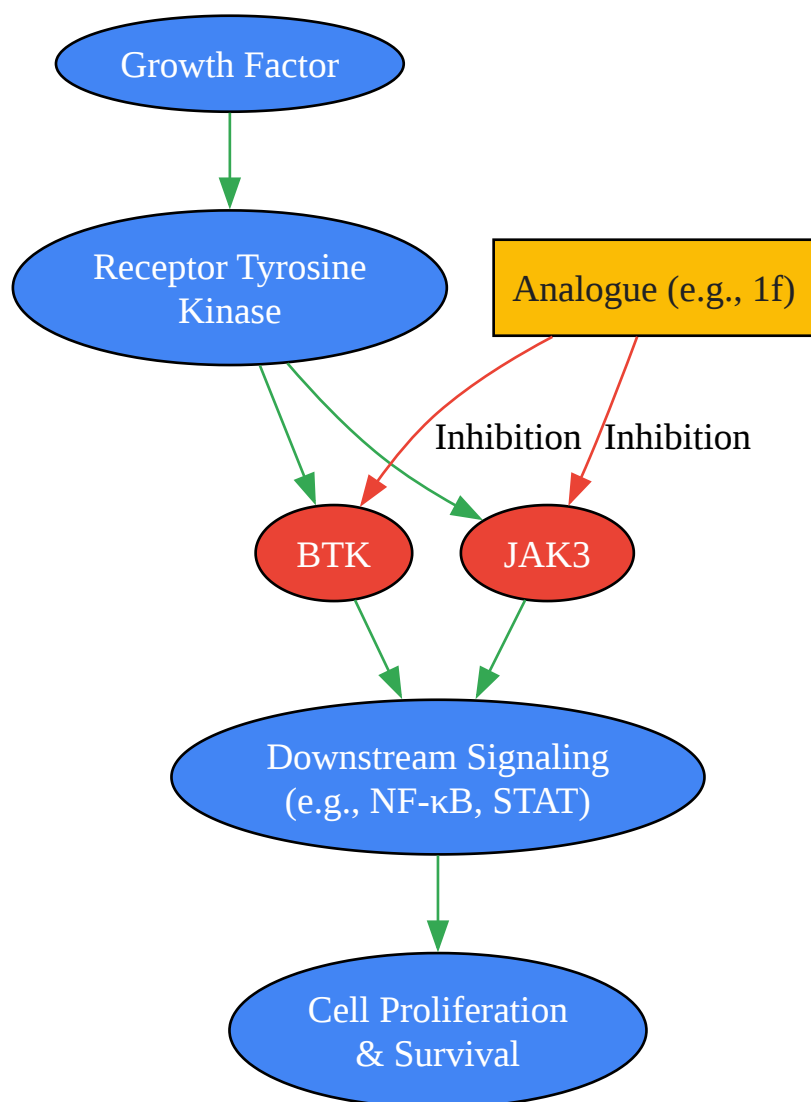
Ethyl 2-(benzylamino)-5-bromonicotinate serves as a key scaffold in medicinal chemistry, with its derivatives showing promise in various therapeutic areas, including oncology and inflammation. The core structure, featuring a substituted pyridine ring coupled with a benzylamino moiety, offers multiple points for chemical modification to explore structure-activity relationships (SAR) and optimize biological activity. This guide provides a comparative overview of the synthesis and biological activities of a series of novel analogues based on this scaffold, with a focus on their potential as kinase inhibitors.

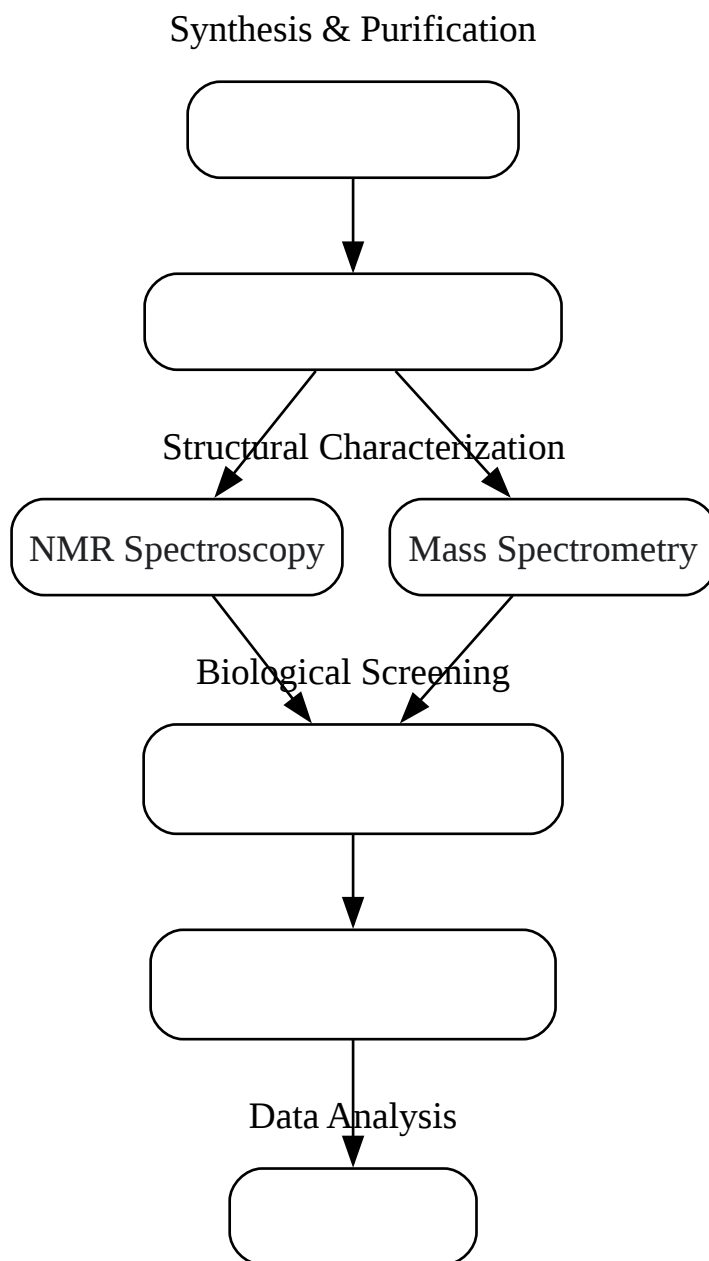
Synthesis of Analogues

The general synthetic strategy for preparing the **Ethyl 2-(benzylamino)-5-bromonicotinate** analogues involves a nucleophilic aromatic substitution (S_NAr) reaction. The common starting material, ethyl 2,5-dibromonicotinate, is reacted with a variety of substituted benzylamines to yield the desired products.

General Synthetic Scheme







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